

Dithianon: A Technical Guide to its Fungicidal Spectrum of Activity

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Compound of Interest

Compound Name: Dithianon

Cat. No.: B166097

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Introduction

Dithianon is a broad-spectrum, protective fungicide belonging to the quinone group. First introduced in the 1960s, it has remained a significant tool in agriculture for managing a wide array of fungal diseases on various crops. Its multi-site mode of action makes it a low-risk candidate for the development of resistance, a critical attribute in modern crop protection strategies. This technical guide provides an in-depth overview of **Dithianon**'s fungicidal spectrum, efficacy, and underlying mechanisms of action, with a focus on quantitative data and experimental methodologies.

Fungicidal Spectrum and Efficacy

Dithianon exhibits efficacy against a broad range of phytopathogenic fungi. Its primary application is as a protectant fungicide, where it is applied to the plant surface prior to fungal infection to prevent spore germination and mycelial growth.

Quantitative Efficacy Data

The following tables summarize the efficacy of **Dithianon** against various fungal pathogens, with a focus on the half-maximal effective concentration (EC₅₀) values, which represent the concentration of the fungicide required to inhibit 50% of the fungal growth or germination.

Fungal Species	Disease	Crop	EC50 (mg/L)	Reference
Venturia inaequalis	Apple Scab	Apple	0.1 - 1.0+	[1][2]
Didymella applanata	Spur Blight	Raspberry	12.12 - 18.73	
Plasmopara viticola	Downy Mildew	Grape	Not specified	[3]
Colletotrichum spp.	Anthracnose	Various	Not specified	[3]
Elsinoë ampelina	Anthracnose	Grape	Not specified	[3]
Phomopsis viticola	Phomopsis Cane and Leaf Spot	Grape	Not specified	[3]

Note: EC50 values can vary depending on the specific isolate, experimental conditions, and methodology used. The values for *Venturia inaequalis* show a range, which may indicate varying sensitivity among different populations.

Mode of Action

Dithianon's fungicidal activity stems from its multi-site inhibitory action. It is a non-systemic, contact fungicide that adheres to the plant surface. The active ingredient reacts with thiol (-SH) groups present in various enzymes and proteins within the fungal cell. This non-specific binding disrupts the function of numerous metabolic pathways essential for fungal survival.

Signaling Pathways and Metabolic Interference

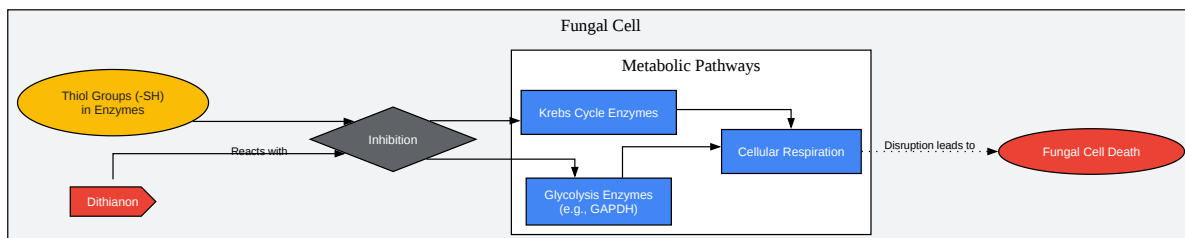
The primary mode of action involves the disruption of critical cellular processes through the inactivation of thiol-containing enzymes. This interference affects several key metabolic pathways:

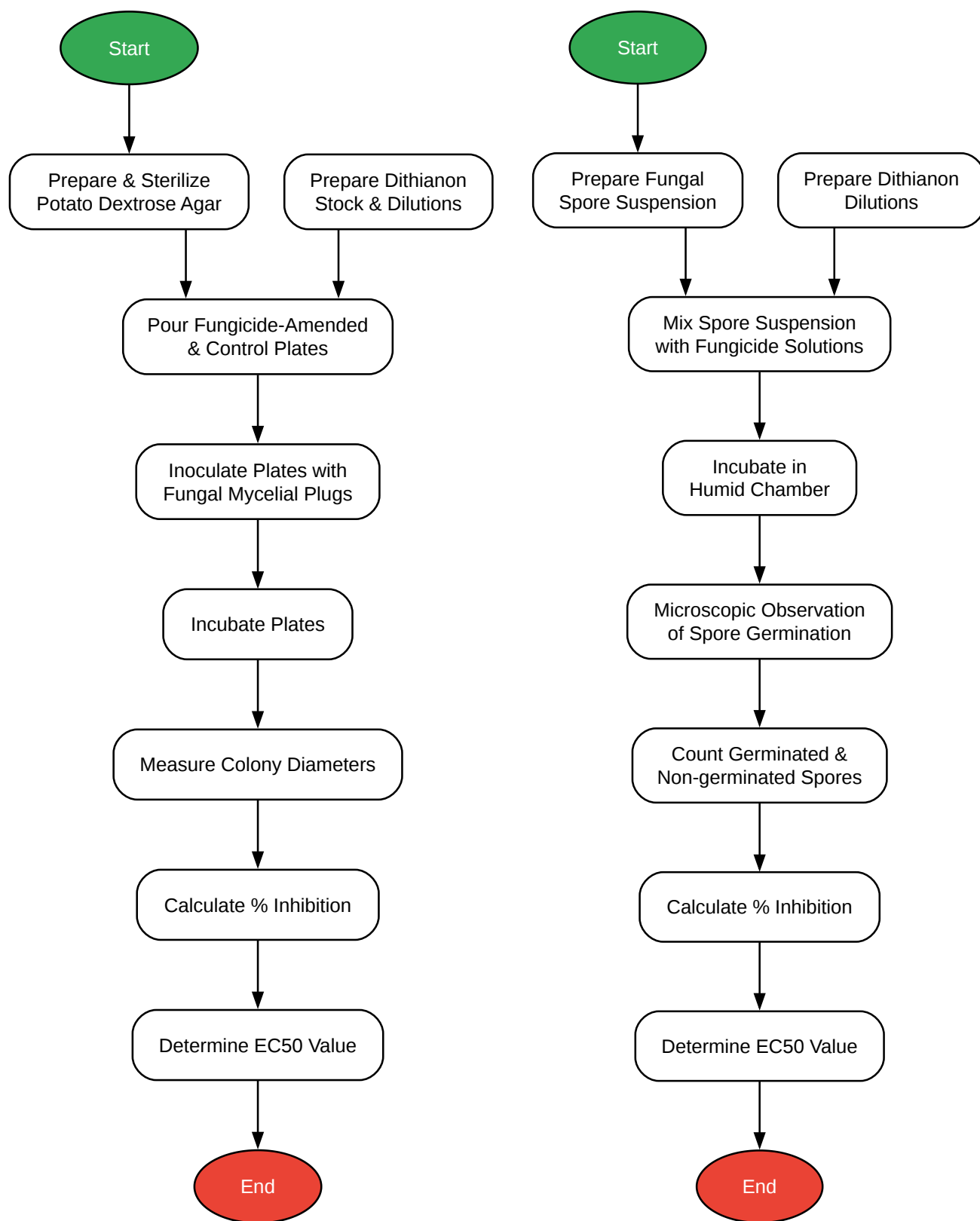
- **Glycolysis:** **Dithianon** can inhibit enzymes in the glycolytic pathway, such as glyceraldehyde-3-phosphate dehydrogenase, which contains a critical cysteine residue in its active site. This

disrupts the production of ATP, the primary energy currency of the cell.

- Krebs Cycle (Citric Acid Cycle): Key enzymes in the Krebs cycle also possess thiol groups and are susceptible to inhibition by **Dithianon**. This further cripples the cell's energy production machinery.
- Cellular Respiration: By interfering with enzymes in both glycolysis and the Krebs cycle, **Dithianon** effectively disrupts cellular respiration, leading to a depletion of ATP and ultimately, cell death.

The multi-site nature of this inhibition means that the fungus would need to undergo multiple mutations simultaneously to develop resistance, making the likelihood of resistance development very low.



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